

Application Notes and Protocols: Tert-butyl Propionate in Fragrance Formulation

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Compound of Interest

Compound Name: *tert-Butyl propionate*

Cat. No.: B1293826

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **tert-butyl propionate**, a versatile ester used to impart fruity nuances in fragrance compositions. This document outlines its chemical and physical properties, olfactory profile, and provides detailed protocols for its synthesis, incorporation into fragrance formulations, and stability evaluation.

Introduction to Tert-butyl Propionate in Perfumery

Tert-butyl propionate (t-butyl propanoate) is an organic ester valued in the fragrance industry for its distinctive fruity and ethereal aroma.^[1] Its scent profile is predominantly characterized by apple and banana notes, making it a useful ingredient for building fruity accords in a variety of fragrance applications.^[1] While not as commonly used as some other fruity esters, its unique character can provide a modern and bright lift to fragrance compositions.

Physicochemical Properties and Specifications

A summary of the key physical and chemical properties of **tert-butyl propionate** is presented in Table 1. This data is essential for formulation chemists to understand its behavior in different solvent systems and product bases.

Table 1: Physicochemical Properties of **Tert-butyl Propionate**

Property	Value	Reference
Chemical Structure	<chem>C7H14O2</chem>	[1]
Molecular Weight	130.18 g/mol	[1]
CAS Number	20487-40-5	[1]
Appearance	Colorless liquid	
Odor Profile	Fruity, ethereal, apple, banana	[1]
Boiling Point	118-118.5 °C	
Flash Point	21 °C (69.8 °F) - closed cup	
Density	0.865 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.393	
Solubility	Soluble in ethanol	[1]

Olfactory Profile and Applications

Tert-butyl propionate is primarily used as a top to middle note in fragrance compositions. Its fruity and slightly ethereal character can provide a juicy and uplifting opening to a scent. It blends well with other fruity esters, as well as with floral and green notes.

Potential Applications:

- Fine Fragrance: Can be used in fruity-floral, citrus, and gourmand types of perfumes to add a bright and modern fruitiness.
- Personal Care: Suitable for incorporation into shampoos, shower gels, and lotions to impart a fresh and fruity scent.
- Household Products: Can be used in air fresheners and cleaning products to create a pleasant and clean aroma.

Experimental Protocols

The following section details experimental protocols for the synthesis of **tert-butyl propionate**, its incorporation into a model fragrance, and methods for evaluating its performance and stability.

Synthesis of Tert-butyl Propionate via Fischer Esterification

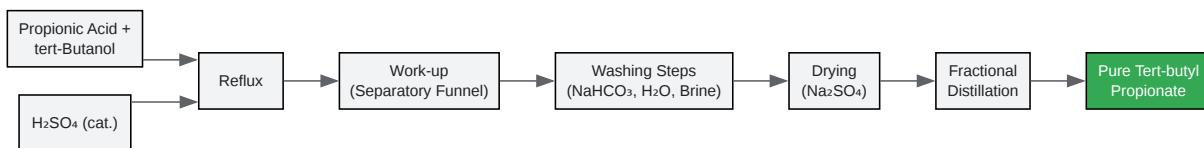
This protocol describes a laboratory-scale synthesis of **tert-butyl propionate** from propionic acid and tert-butanol using an acid catalyst.

Materials:

- Propionic acid
- tert-Butanol
- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine equimolar amounts of propionic acid and tert-butanol.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total moles of reactants) to the stirred mixture.
- Reflux: Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Washing:
 - Wash the organic layer with saturated sodium bicarbonate solution to neutralize any unreacted acid.
 - Wash with water.
 - Wash with brine to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer over anhydrous sodium sulfate.
- Solvent Removal: Remove the diethyl ether using a rotary evaporator.
- Purification: Purify the crude **tert-butyl propionate** by fractional distillation. Collect the fraction boiling at approximately 118-119 °C.

Diagram 1: Synthesis Workflow of **Tert-butyl Propionate**

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Caption: Synthesis of **tert-butyl propionate** via Fischer esterification.

Formulation of a Model Fruity Fragrance Accord

This protocol outlines the creation of a simple fruity fragrance accord incorporating **tert-butyl propionate** to demonstrate its blending properties.

Materials:

- **Tert-butyl propionate**
- Ethyl acetate (top note, fruity)
- Isoamyl acetate (middle note, banana/pear)
- Hedione (middle note, floral booster)
- Galaxolide (base note, musk)
- Ethanol (perfumer's grade)
- Glass beakers
- Pipettes or digital micropipettes
- Glass stirring rod
- Sample vials

Procedure:

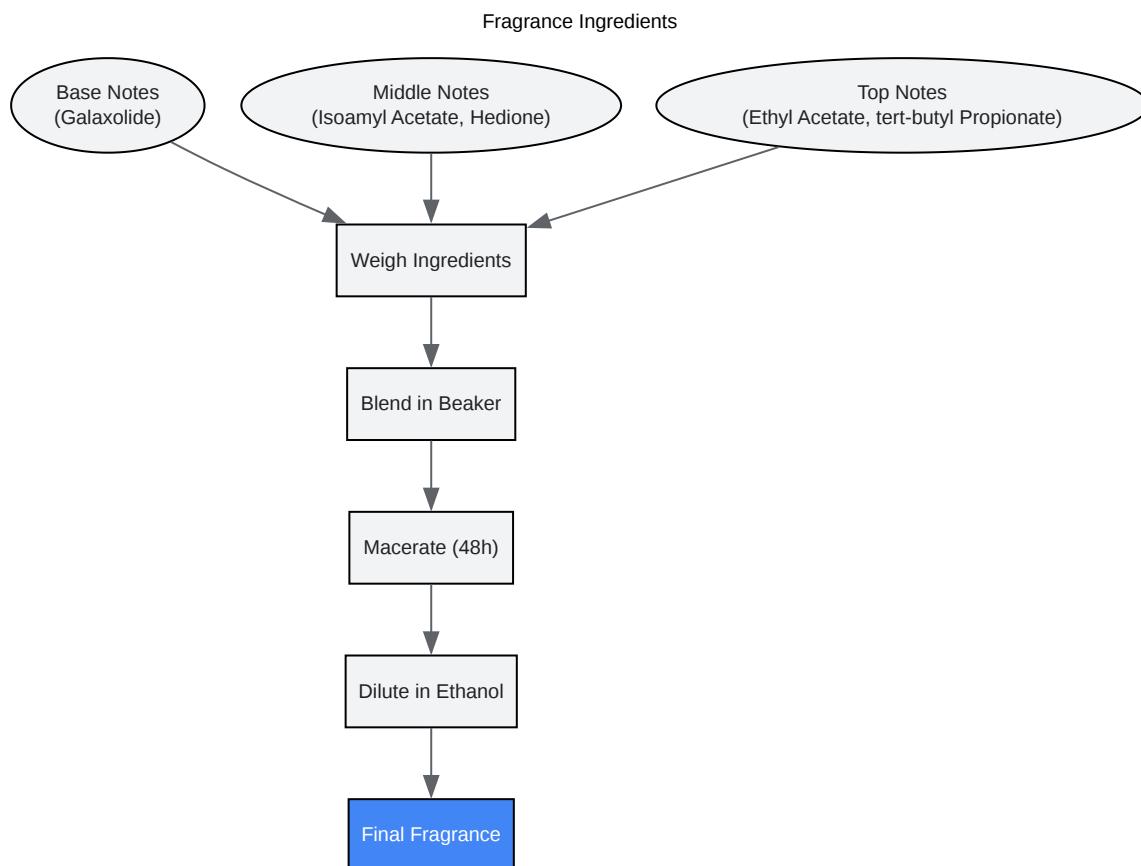
- Component Weighing: Accurately weigh each fragrance ingredient according to the proportions listed in Table 2.
- Blending: Combine the ingredients in a glass beaker, starting with the base notes, followed by the middle notes, and finally the top notes.

- Mixing: Gently stir the mixture with a glass rod until a homogenous solution is formed.
- Maceration: Transfer the fragrance concentrate to a sealed glass vial and allow it to macerate for at least 48 hours in a cool, dark place. This allows the individual notes to meld together.
- Dilution: Dilute the fragrance concentrate in perfumer's grade ethanol to the desired concentration (e.g., 10-15% for an Eau de Toilette).

Table 2: Model Fruity Fragrance Accord Formulation

Component	Function	Parts (by weight)
Top Notes		
Ethyl Acetate	Bright, fruity	20
Tert-butyl Propionate	Fruity (apple, banana)	15
Middle Notes		
Isoamyl Acetate	Fruity (banana, pear)	10
Hedione	Floral, diffusive	30
Base Notes		
Galaxolide	Musk, fixative	25
Total	100	

Diagram 2: Fragrance Formulation Workflow



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Caption: Workflow for creating a model fruity fragrance.

Stability and Performance Evaluation

This protocol describes methods to assess the stability and olfactory performance of a fragrance containing **tert-butyl propionate** in an alcoholic solution and a simple surfactant base.

4.3.1. Stability in Alcoholic Solution

Procedure:

- Sample Preparation: Prepare a 10% solution of the model fruity fragrance accord in 95% ethanol.
- Accelerated Aging:
 - Heat Stability: Store a sample at 40°C for 4 weeks.
 - Light Stability: Store a sample exposed to UV light (in a UV stability chamber) for a specified duration.
 - Control: Store a sample at room temperature in the dark.
- Evaluation: At weekly intervals, evaluate all samples for:
 - Color Change: Visual assessment.
 - Clarity: Visual assessment for any precipitation or cloudiness.
 - Odor Profile: Olfactory evaluation on a smelling strip by a trained evaluator, noting any changes from the control.

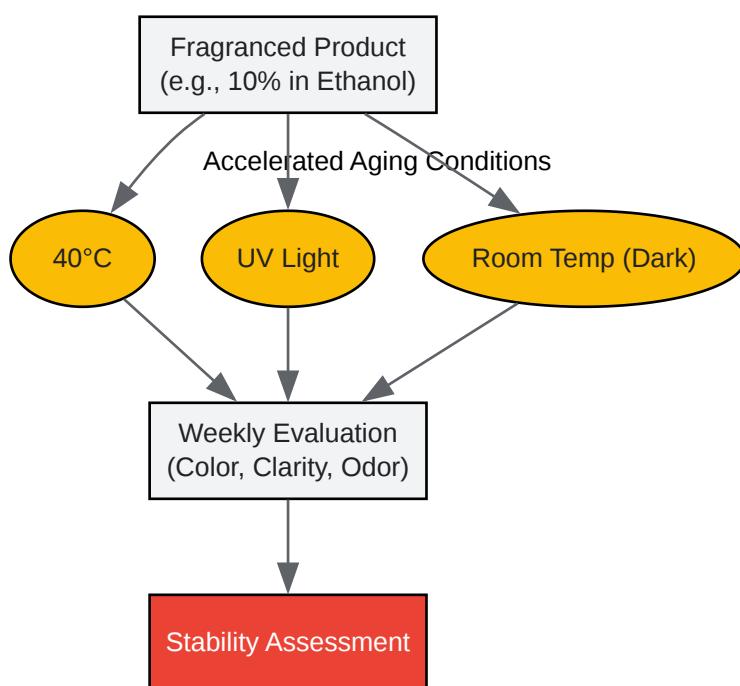
4.3.2. Performance in a Surfactant Base (e.g., Shampoo)

Procedure:

- Sample Preparation: Incorporate the model fruity fragrance accord at a typical concentration (e.g., 0.5-1.0%) into an unfragranced shampoo base.
- Evaluation:
 - Odor in Product: Evaluate the scent of the fragranced shampoo directly from the container.
 - Odor during Use: Assess the fragrance bloom and character during a simulated washing process (lathering with water).

- Odor on Substrate: Evaluate the residual fragrance on a damp cloth or hair swatch after rinsing and drying.
- Stability in Base: Conduct accelerated aging tests as described in 4.3.1 on the fragranced shampoo to assess any changes in odor, color, or viscosity of the product.

Diagram 3: Stability Testing Workflow



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Caption: Workflow for fragrance stability testing.

Data Presentation and Interpretation

All quantitative data from the stability and performance evaluations should be recorded systematically. An example of a data summary table is provided below.

Table 3: Example of Stability Data Summary (4-Week Study)

Week	Sample	Color Change	Clarity	Olfactory Notes
1	Control	None	Clear	As expected
40°C	Slight yellowing	Clear	Slight decrease in top notes	
UV	Noticeable yellowing	Clear	Significant loss of fruity top notes	
2	Control	None	Clear	As expected
40°C	Yellowing	Clear	Further loss of top notes	
UV	Darker yellow	Clear	Dominated by musk and floral notes	
4	Control	None	Clear	As expected
40°C	Stable yellow	Clear	Muted fruity character	
UV	Brownish tint	Clear	Very weak top notes, altered character	

Conclusion

Tert-butyl propionate is a valuable fragrance ingredient for creating fresh and fruity accords. Its performance and stability are dependent on the formulation and the end-product application. The protocols provided in these notes offer a framework for the synthesis, application, and evaluation of this molecule in fragrance development. Further research into its behavior in different product matrices and in combination with a wider range of fragrance materials will continue to expand its utility for perfumers and formulation scientists.

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References

- 1. iltusa.com [iltusa.com]
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